

Technical Guide: Physical Characteristics of 1,1-Diethoxyheptane-d10

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Compound of Interest

Compound Name: **1,1-Diethoxyheptane-d10**

Cat. No.: **B15582718**

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical characteristics of 1,1-diethoxyheptane. Due to a lack of specific experimental data for the deuterated variant, **1,1-Diethoxyheptane-d10**, this document focuses on the well-documented properties of the non-deuterated parent compound. The physical properties of the deuterated version are expected to be very similar, with the most significant difference being a slightly higher molecular weight and density.

Data Presentation: Physical Characteristics

The quantitative data for 1,1-diethoxyheptane are summarized in the table below. These values serve as a close approximation for **1,1-Diethoxyheptane-d10**.

Physical Characteristic	Value	Notes
Molecular Formula	$C_{11}H_{24}O_2$	
Molecular Weight	188.31 g/mol [1] [2] [3]	For 1,1-diethoxyheptane. The estimated molecular weight for 1,1-Diethoxyheptane-d10 is approximately 198.37 g/mol .
Boiling Point	203-205 °C [4]	At atmospheric pressure.
Density	0.835 g/cm ³ at 19 °C [4]	The density of the d10 variant is expected to be slightly higher.
Refractive Index	1.419 [4]	At 20 °C.
Melting Point	75-76 °C [4]	This reported value seems unusually high for a compound that is liquid at room temperature and may be anomalous.
Flash Point	50.4 °C [4]	
Appearance	Colorless liquid	
Odor	Fruity, green aroma [1]	

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of liquid compounds like 1,1-diethoxyheptane are outlined below.

1. Boiling Point Determination (Capillary Method)

The boiling point of a liquid can be determined using the capillary method, which relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating apparatus (e.g., oil bath or heating block), and a stirrer.
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in the test tube.
 - The capillary tube is placed in the test tube with its open end submerged in the liquid.
 - The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
 - The apparatus is heated gently and stirred continuously to ensure uniform temperature distribution.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heating is then discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[5]

2. Density Determination

The density of a liquid is its mass per unit volume and can be determined using several methods.[8][9][10][11]

- Apparatus: A graduated cylinder or pycnometer, and an analytical balance.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is measured using an analytical balance.
 - A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is measured.

- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.

3. Refractive Index Determination

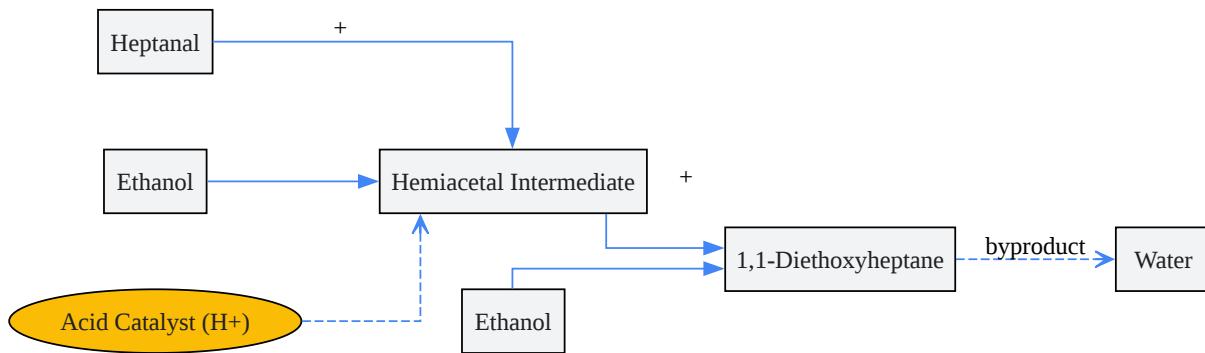
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
 - A few drops of the sample liquid are placed on the prism of the refractometer.
 - The prism is closed, and the light source is switched on.
 - The eyepiece is adjusted until the dividing line between the light and dark fields is sharp and focused on the crosshairs.
 - The refractive index is read from the scale. The temperature should be recorded as the refractive index is temperature-dependent.

Visualizations

Synthesis of 1,1-Diethoxyheptane

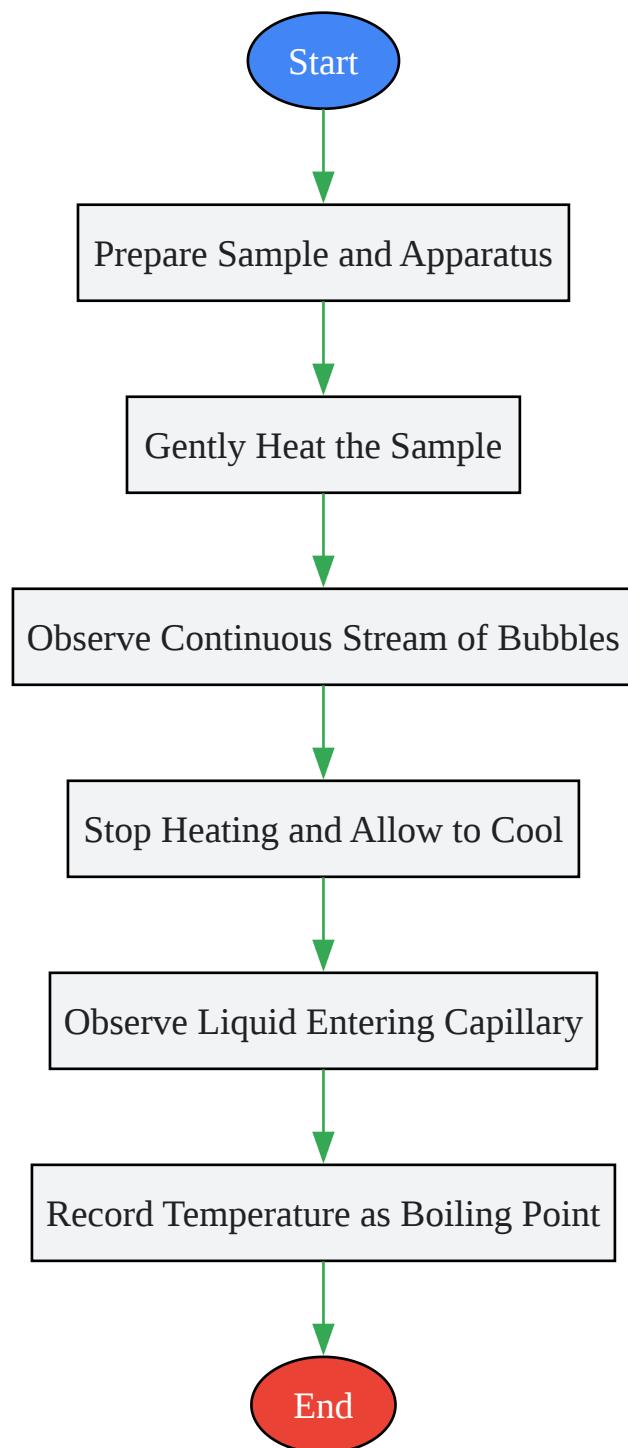
1,1-Diethoxyheptane is typically synthesized via the acid-catalyzed acetalization of heptanal with two equivalents of ethanol.[\[1\]](#)

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Synthesis of 1,1-Diethoxyheptane

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for determining the boiling point of a liquid sample using the capillary method.



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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of 1,1-Diethoxyheptane-d10]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582718#1-1-diethoxyheptane-d10-physical-characteristics>]

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